

# An In-depth Technical Guide to the Physical Properties of Methyl 3-hydroxydodecanoate

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## Compound of Interest

Compound Name: Methyl 3-hydroxydodecanoate

Cat. No.: B164406

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## Introduction

**Methyl 3-hydroxydodecanoate**, a hydroxy fatty acid methyl ester, is a molecule of interest in various scientific domains, from cosmetic science to biomedical research. Its structure, comprising a twelve-carbon chain with a hydroxyl group at the third position and a methyl ester terminus, imparts specific physicochemical characteristics that are crucial for its application and biological activity. This technical guide provides a comprehensive overview of the known physical properties of **Methyl 3-hydroxydodecanoate**, detailed experimental protocols for their determination, and relevant synthesis and biological pathways.

## Core Physical and Chemical Properties

**Methyl 3-hydroxydodecanoate** is typically a colorless to pale yellow liquid at room temperature.<sup>[1]</sup> It is soluble in common organic solvents such as chloroform, ethanol, and ethyl ether.<sup>[1]</sup> The identity of this compound is confirmed by techniques like mass spectrometry.

Table 1: Physical and Chemical Properties of **Methyl 3-hydroxydodecanoate**

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>26</sub> O <sub>3</sub>	[2][3]
Molecular Weight	230.34 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[1]
Solubility	Soluble in common organic solvents	[1]
CAS Number	72864-23-4	[2]

Note: While the CAS number 72864-23-4 is predominantly associated with the racemic mixture of **Methyl 3-hydroxydodecanoate**, the number 85464-97-7 has also been linked to this compound, potentially referring to a specific stereoisomer or an older registry number.

While specific experimentally determined values for boiling point, melting point, density, and refractive index for **Methyl 3-hydroxydodecanoate** are not readily available in the surveyed literature, these properties are critical for its handling, purification, and use in various applications. The experimental protocols outlined below can be employed to determine these values.

## Experimental Protocols

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid. For a small sample of **Methyl 3-hydroxydodecanoate**, the boiling point can be determined using a micro-boiling point or Siwoloboff method.

Methodology:

- A small amount of the liquid sample is placed in a capillary tube, which is then attached to a thermometer.
- The setup is immersed in a heating bath (e.g., silicone oil).

- As the temperature of the bath is gradually increased, a stream of bubbles will emerge from the capillary tube.
- The heat is then slowly reduced, and the temperature at which the last bubble emerges and the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density

Density is the mass of a substance per unit volume. The density of liquid **Methyl 3-hydroxydodecanoate** can be accurately measured using a pycnometer.

Methodology:

- The mass of a clean, dry pycnometer is accurately measured.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped.
- The mass of the pycnometer filled with the sample is then measured.
- The volume of the pycnometer is determined by repeating the process with a reference substance of known density, such as deionized water.
- The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and can be used to identify and assess the purity of a sample. An Abbe refractometer is commonly used for this measurement.

Methodology:

- A few drops of the liquid sample are placed on the prism of the Abbe refractometer.
- The prism is closed, and the light source is adjusted to illuminate the field of view.

- The calibrated knob is turned until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale.
- The temperature at which the measurement is taken should be recorded, as the refractive index is temperature-dependent.

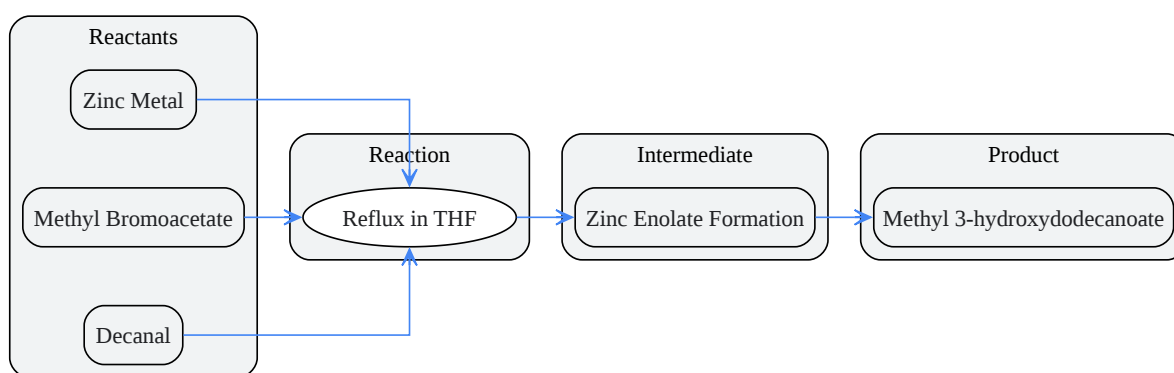
## Synthesis of Methyl 3-hydroxydodecanoate

**Methyl 3-hydroxydodecanoate** can be synthesized through several routes, with the Reformatsky reaction being a prominent method for creating  $\beta$ -hydroxy esters.[4]

### Reformatsky Reaction Protocol

This reaction involves the condensation of an  $\alpha$ -halo ester with an aldehyde in the presence of zinc metal.[4] For **Methyl 3-hydroxydodecanoate**, this would typically involve the reaction of methyl bromoacetate with decanal.

Workflow Diagram:



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Caption: Synthesis of **Methyl 3-hydroxydodecanoate** via the Reformatsky reaction.

#### Experimental Steps:

- Activate zinc granules by washing with dilute acid, followed by water, ethanol, and ether, then drying under vacuum.
- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, add the activated zinc and dry tetrahydrofuran (THF).
- A solution of decanal and methyl bromoacetate in THF is added dropwise to the zinc suspension with gentle heating to initiate the reaction.
- After the initial exothermic reaction subsides, the mixture is refluxed until the zinc is consumed.
- The reaction mixture is then cooled and quenched with a saturated aqueous solution of ammonium chloride.
- The product is extracted with an organic solvent (e.g., diethyl ether), and the organic layer is washed, dried, and concentrated under reduced pressure.
- The crude product is purified by column chromatography or distillation.

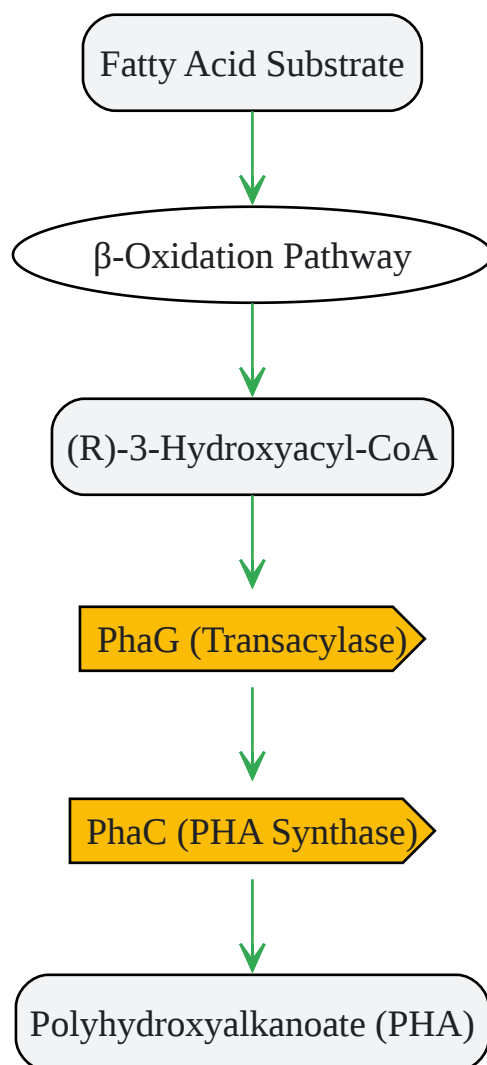
## Biological Context and Significance

3-Hydroxy fatty acids are important components of lipopolysaccharides in the outer membrane of Gram-negative bacteria. They also serve as precursors for the biosynthesis of polyhydroxyalkanoates (PHAs), which are biodegradable polyesters produced by various microorganisms.[5] While specific signaling pathways involving **Methyl 3-hydroxydodecanoate** are not extensively documented, the broader class of 3-hydroxy fatty acids and their esters are known to possess biological activities, including potential antimicrobial and anti-inflammatory properties.[4]

## Fatty Acid Metabolism and PHA Synthesis

The biosynthesis of PHAs from fatty acid metabolism is a well-studied pathway in bacteria like *Pseudomonas putida*.

Logical Flow Diagram:



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Caption: Involvement of 3-hydroxyacyl-CoAs in PHA biosynthesis.

## Conclusion

This technical guide has summarized the available physical properties of **Methyl 3-hydroxydodecanoate** and provided detailed protocols for the experimental determination of key physical constants. While specific experimental data for some properties remain to be published, the methodologies described herein provide a clear path for researchers to obtain this crucial information. The synthesis and potential biological relevance of this compound have also been outlined, highlighting its importance in both chemical and biological research. Further

investigation into the specific biological roles and signaling pathways of **Methyl 3-hydroxydodecanoate** is warranted to fully elucidate its potential applications.

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